

N,N-Dimethyloctanamide: Application Notes and Protocols for Industrial Cleaning and Degreasing

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Compound of Interest

Compound Name: *N,N-Dimethyloctanamide*

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Introduction

N,N-Dimethyloctanamide (CAS No. 1118-92-9), also known as N,N-Dimethylcaprylamide, is a versatile amide solvent with significant potential in industrial cleaning and degreasing applications. Its chemical structure, featuring a polar amide head and a nonpolar octyl tail, imparts a unique combination of properties, including excellent solvency for a wide range of organic soils, emulsification capabilities, and a favorable environmental and safety profile compared to some traditional solvents. This document provides detailed application notes and experimental protocols for evaluating and utilizing **N,N-Dimethyloctanamide** in cleaning and degreasing formulations.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **N,N-Dimethyloctanamide** is essential for its effective application.

Property	Value	Reference
Molecular Formula	C10H21NO	[1][2]
Molecular Weight	171.28 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2][3]
Density	0.865 g/cm ³	[2][3]
Boiling Point	233.6 °C at 760 mmHg	[2][3]
Flash Point	87.7 °C	[2][3]
Solubility	Soluble in organic solvents; limited solubility in water	[4][5]

Key Performance Characteristics for Cleaning and Degreasing

N,N-Dimethyloctanamide's efficacy as a cleaning and degreasing agent stems from several key performance attributes. While specific quantitative data for **N,N-Dimethyloctanamide** is not readily available in public literature, the following sections describe its expected performance based on the properties of similar N,N-dialkylamides and provide protocols for its evaluation.

Solvency Power

The ability of a solvent to dissolve contaminants is a critical measure of its cleaning performance. This is often quantified using the Kauri-butanol (Kb) value. A higher Kb value indicates stronger solvency.[6][7][8][9] While the exact Kb value for **N,N-Dimethyloctanamide** is not documented in the searched literature, its structure suggests a moderate to high solvency for hydrocarbon-based soils such as oils and greases.[4]

Surface Tension Reduction

Effective cleaning agents must be able to wet surfaces and penetrate into soil layers. This is facilitated by a low surface tension. N,N-dialkylamides are known to reduce the surface tension

of aqueous solutions, enhancing their cleaning and emulsifying properties. This allows for the lifting and suspension of soils for easy removal.

Emulsification

N,N-Dimethyloctanamide can act as an emulsifier, facilitating the dispersion of oils and greases in water-based cleaning formulations.^[3] This property is particularly valuable in creating stable cleaning solutions that can effectively remove and rinse away hydrophobic soils.

Experimental Protocols

To assist researchers in evaluating **N,N-Dimethyloctanamide** for specific cleaning and degreasing applications, the following detailed experimental protocols are provided. These are based on established industry standards.

Protocol 1: Determination of Solvency Power (Kauri-Butanol Value)

This protocol is adapted from ASTM D1133.^[6]

Objective: To determine the Kauri-butanol (Kb) value of **N,N-Dimethyloctanamide** as a measure of its solvency power.

Materials:

- **N,N-Dimethyloctanamide**
- Standard Kauri-butanol solution (20g of kauri resin in 100mL of n-butanol)
- Toluene (for standardization)
- Burette (50 mL)
- Erlenmeyer flask (250 mL)
- Standard print paper (10-point font)

Procedure:

- Standardize the Kauri-butanol solution by titrating with toluene to a defined turbidity endpoint. The volume of toluene required should be recorded.
- Pipette 20 mL of the standardized Kauri-butanol solution into an Erlenmeyer flask.
- Place the flask over the standard print paper.
- Fill the burette with **N,N-Dimethyloctanamide**.
- Slowly titrate the Kauri-butanol solution with **N,N-Dimethyloctanamide** while continuously swirling the flask.
- The endpoint is reached when the print becomes just blurred and illegible when viewed through the solution.
- Record the volume of **N,N-Dimethyloctanamide** used.
- Calculate the Kb value using the formula provided in the ASTM D1133 standard, correcting for the standardization with toluene.

Protocol 2: Evaluation of Cleaning Efficiency (Gravimetric Soil Removal)

This protocol is a general method based on principles from ASTM G122 for evaluating cleaning agent effectiveness.

Objective: To quantitatively determine the efficiency of **N,N-Dimethyloctanamide** in removing a specific soil from a standardized substrate.

Materials:

- **N,N-Dimethyloctanamide**-based cleaning formulation
- Standardized test coupons (e.g., stainless steel, aluminum)
- Target soil (e.g., lubricating grease, cutting oil)
- Analytical balance (accurate to 0.1 mg)

- Beakers
- Ultrasonic bath or mechanical shaker
- Drying oven

Procedure:

- Clean the test coupons thoroughly with a standard solvent (e.g., acetone) and dry them to a constant weight. Record the initial clean weight (W1).
- Apply a consistent and known amount of the target soil to each coupon.
- Weigh the soiled coupons and record the initial soiled weight (W2). The weight of the soil is $W_s = W_2 - W_1$.
- Immerse the soiled coupons in the **N,N-Dimethyloctanamide** cleaning formulation in separate beakers.
- Agitate the beakers using an ultrasonic bath or mechanical shaker for a specified time and at a controlled temperature.
- Remove the coupons from the cleaning solution and rinse with deionized water.
- Dry the cleaned coupons in an oven to a constant weight. Record the final cleaned weight (W3).
- The weight of the remaining soil is $W_r = W_3 - W_1$.
- Calculate the cleaning efficiency (%) as follows: $\text{Cleaning Efficiency (\%)} = [(W_s - W_r) / W_s] * 100$

Protocol 3: Surface Tension Measurement

Objective: To measure the surface tension of aqueous solutions of **N,N-Dimethyloctanamide** to assess its wetting properties.

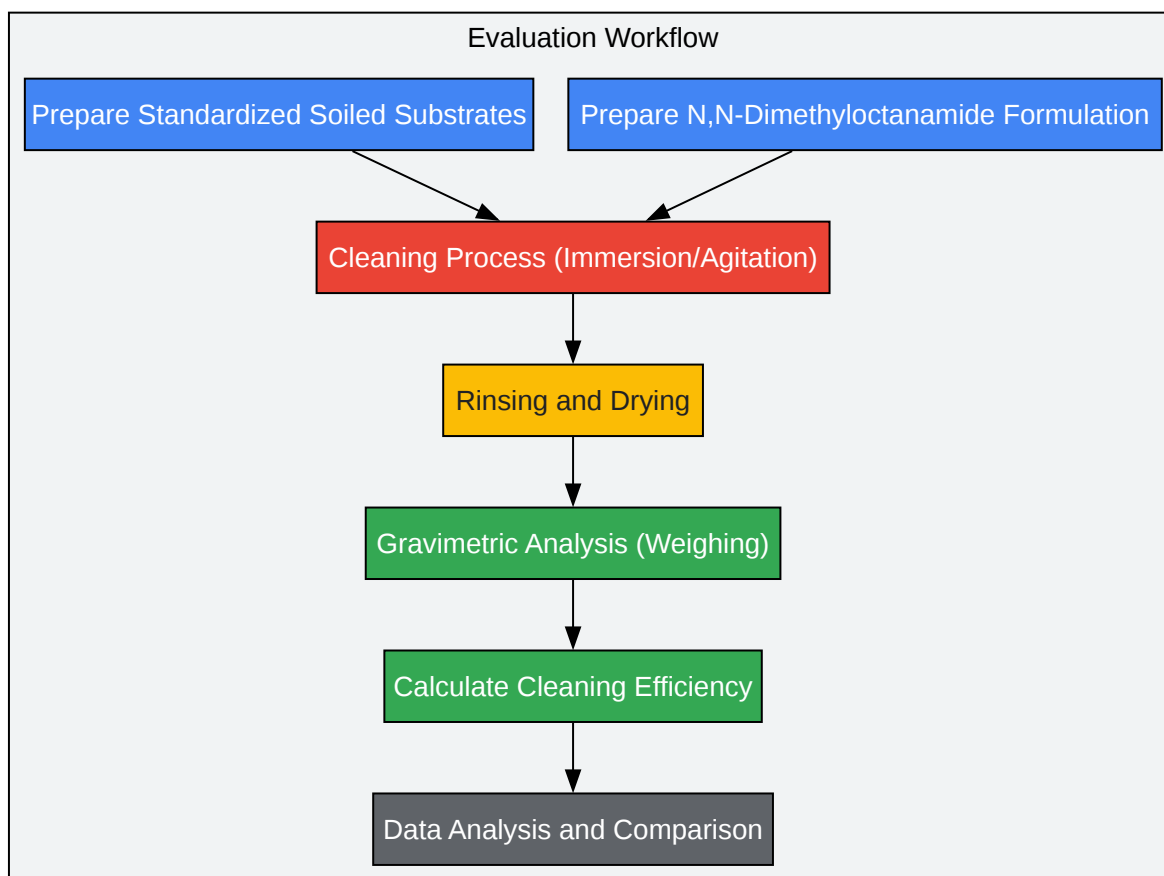
Materials:

- **N,N-Dimethyloctanamide**
- Deionized water
- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Glass beakers

Procedure:

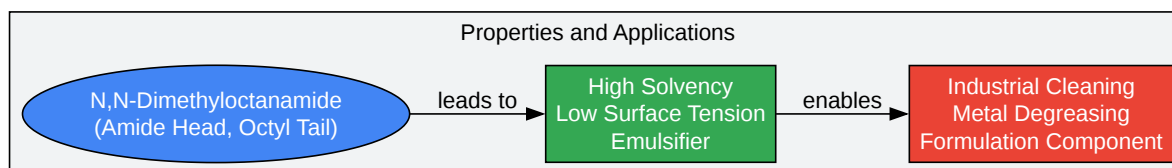
- Prepare a series of aqueous solutions of **N,N-Dimethyloctanamide** at different concentrations.
- Calibrate the tensiometer according to the manufacturer's instructions, typically using deionized water.
- Measure the surface tension of each solution at a controlled temperature (e.g., 25 °C).
- Record the surface tension values in mN/m.
- Plot the surface tension as a function of the logarithm of the concentration to determine the critical micelle concentration (CMC), which is the point at which the surface tension plateaus.

Visualizations



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Caption: Experimental workflow for evaluating cleaning efficiency.



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Caption: Relationship between structure, properties, and applications.

Environmental and Safety Considerations

N,N-Dimethyloctanamide is reported to have low volatility, which can reduce worker exposure to volatile organic compounds (VOCs).[2] However, it is also noted that it may not be readily biodegradable, indicating a potential for environmental persistence.[10] The safety data sheet for the similar N,N-Dimethyldecanamide indicates it can cause skin and serious eye irritation.[11] Therefore, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling **N,N-Dimethyloctanamide**. Work should be conducted in a well-ventilated area.[12] For disposal, the material may be removed to a licensed chemical destruction plant or incinerated under controlled conditions.[12]

Conclusion

N,N-Dimethyloctanamide presents a promising alternative to traditional solvents in industrial cleaning and degreasing applications due to its effective solvency, emulsification properties, and lower volatility. The experimental protocols provided in this document offer a framework for researchers and scientists to quantitatively assess its performance and optimize its use in various formulations. Further research to determine specific performance metrics such as the Kauri-butanol value and to fully characterize its environmental fate and toxicological profile is encouraged to support its broader industrial adoption.

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- To cite this document: BenchChem. [N,N-Dimethyloctanamide: Application Notes and Protocols for Industrial Cleaning and Degreasing]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075486#industrial-applications-of-n-n-dimethyloctanamide-for-cleaning-and-degreasing]

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